

Application Notes: **MHI-148** for Near-Infrared Fluorescence Imaging

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Compound of Interest

Compound Name: *MHI-148*

Cat. No.: *B15555406*

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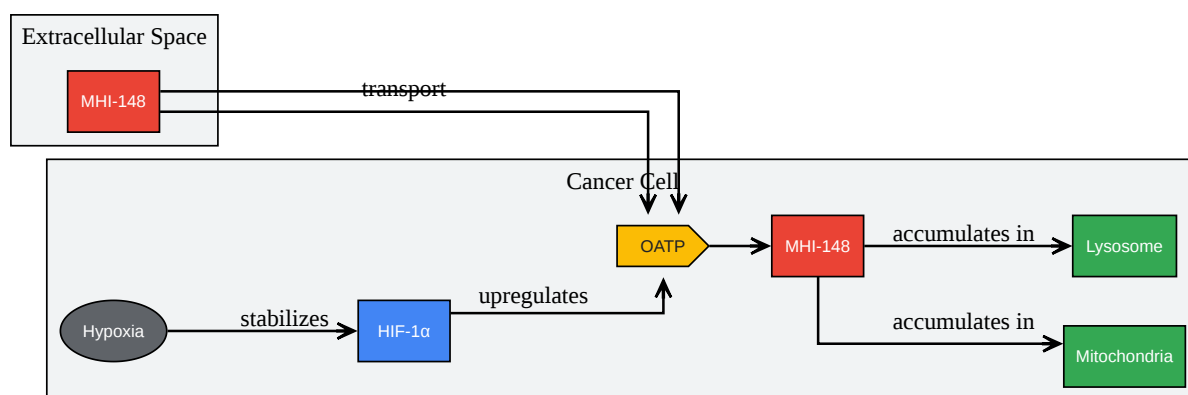
Introduction

MHI-148 is a heptamethine cyanine dye that serves as a potent near-infrared (NIR) fluorescent probe for noninvasive in vivo and in vitro imaging.[1][2] A key feature of **MHI-148** is its ability to preferentially accumulate in and be retained by cancer cells, while showing minimal uptake in normal cells.[1][3] This tumor-targeting characteristic is not dependent on conjugation to specific ligands, making it a versatile tool for a broad range of cancer types.[1][4] **MHI-148** concentrates in the mitochondria and lysosomes of cancer cells, and its uptake is mediated by organic anion-transporting polypeptides (OATPs), which are often overexpressed in tumor cells.[1][3][5] This selective accumulation allows for a high signal-to-background ratio, facilitating sensitive detection of tumors and metastases.[1][4]

Mechanism of Action: Tumor-Specific Uptake

The preferential accumulation of **MHI-148** in tumor cells is attributed to the overexpression of Organic Anion Transporting Polypeptides (OATPs) on the cancer cell surface.[1][5] The expression of OATPs can be influenced by the hypoxic tumor microenvironment, involving the HIF-1 α signaling axis.[5][6] Once inside the cancer cell, **MHI-148** localizes to the mitochondria

and lysosomes.[1][5] In contrast, normal cells exhibit low or no expression of OATPs, leading to minimal uptake and retention of the dye.[5]



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Caption: MHI-148 cancer cell uptake pathway.

Applications

- In Vitro Cancer Cell Imaging: Staining of cultured cancer cells for fluorescence microscopy to study dye uptake and subcellular localization.[5]
- In Vivo Tumor Imaging: Non-invasive imaging of tumor xenografts and spontaneous tumors in animal models.[1][3][7]
- Metastasis Detection: Identification of metastatic lesions with high sensitivity.[1]
- Drug Delivery Vehicle: **MHI-148** can be conjugated with anticancer drugs, like Paclitaxel, to enhance drug delivery to tumor cells.[5]

Quantitative Data Summary

The following tables summarize key quantitative parameters for the use of **MHI-148** in near-infrared fluorescence imaging, compiled from various studies.

Table 1: In Vitro Experimental Parameters

Parameter	Value	Cell Lines	Source
Staining Concentration	10 μ M	HT-29 (colon), NIH3T3 (fibroblast)	[5]
Incubation Time	1 hour	HT-29, NIH3T3	[5]
Cytotoxicity (IC50)	> 1.5 μ M (after 3 days)	HT-29	[5]

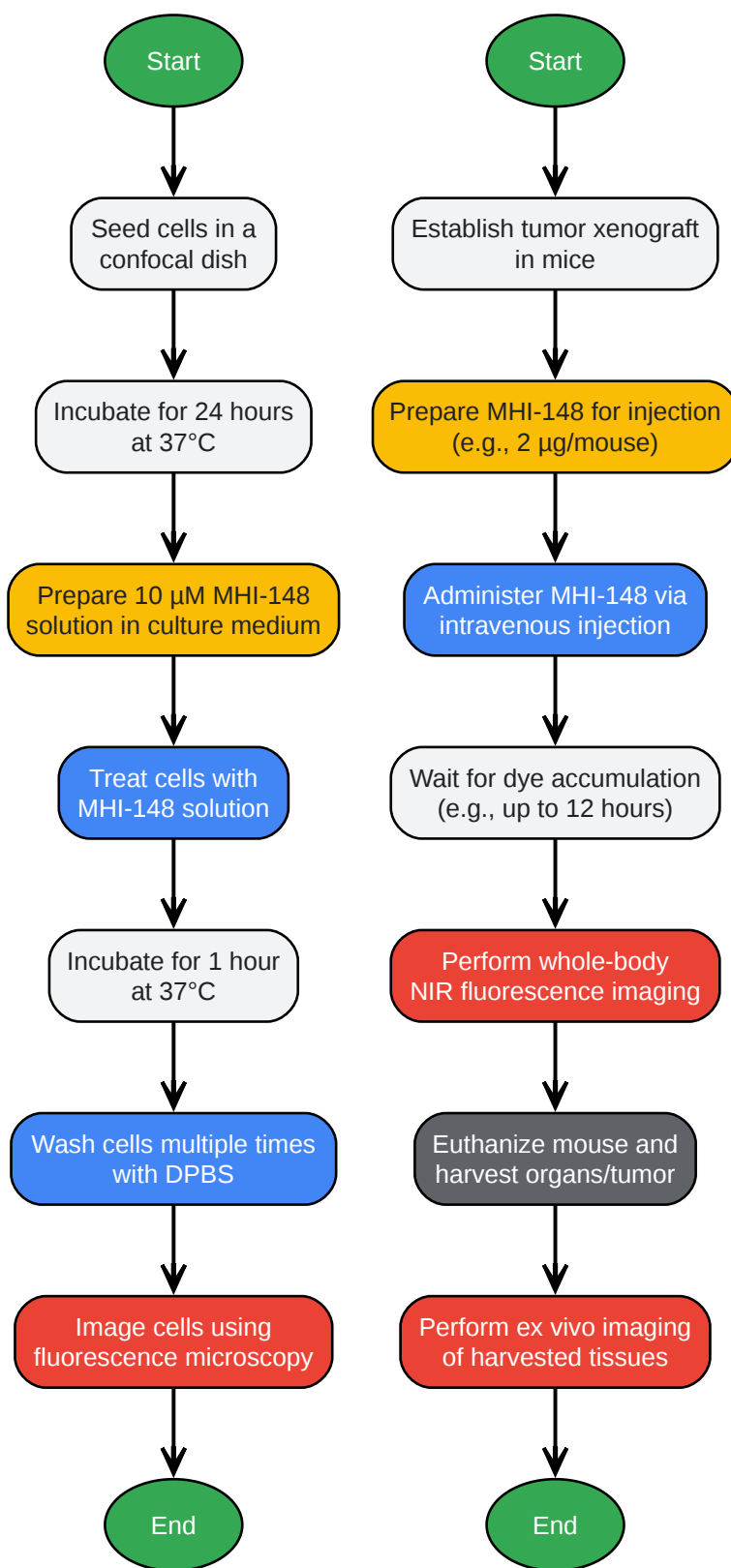
Table 2: In Vivo Experimental Parameters

Parameter	Value	Animal Model	Source
Administration Route	Intravenous	BALB/c nude mice with HT-29 xenografts	[5]
Dosage	2 μ g/mouse	BALB/c nude mice with HT-29 xenografts	[5]
Peak Tumor Accumulation	12 hours post-injection	BALB/c nude mice with HT-29 xenografts	[5]
Imaging System	IVIS Lumina XR Image System	Dogs with spontaneous tumors	[6]
Excitation/Emission	750-800 nm / 820-860 nm	Dogs with spontaneous tumors	[6]

Protocols

Protocol 1: In Vitro Staining of Cancer Cells with MHI-148

This protocol details the procedure for staining cultured cancer cells with **MHI-148** for fluorescence microscopy.



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References

- 1. Near Infrared Heptamethine Cyanine Dye-Mediated Cancer Imaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. aacrjournals.org [aacrjournals.org]
- 3. aacrjournals.org [aacrjournals.org]
- 4. Frontiers | Near-infrared fluorescence imaging of hepatocellular carcinoma cells regulated by β -catenin signaling pathway [frontiersin.org]
- 5. Heptamethine Cyanine Dye MHI-148-Mediated Drug Delivery System to Enhance the Anticancer Efficiency of Paclitaxel - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. researchgate.net [researchgate.net]
- 7. Florescence Imaging Lung Cancer with a Small Molecule MHI-148 - PubMed [pubmed.ncbi.nlm.nih.gov]
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